

# Application Notes and Protocols for the Characterization of FR198248

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## Compound of Interest

Compound Name: *fr198248*

Cat. No.: *B1241017*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**FR198248** is a hydroxylated 1,3-dihydroisobenzofuran compound isolated from the fermentation broth of the fungus *Aspergillus terreus* and *Aspergillus flavipes*.<sup>[1][2]</sup> This natural product has demonstrated notable biological activities, including anti-influenza and antibacterial properties.<sup>[1][2]</sup> These application notes provide detailed protocols for the isolation, purification, and characterization of **FR198248**, as well as for the evaluation of its biological activity.

## Section 1: Physicochemical and Spectroscopic Characterization

The structural elucidation and confirmation of **FR198248** rely on a combination of spectroscopic techniques. Below is a summary of its key physicochemical properties and the protocols for obtaining the spectroscopic data.

## Physicochemical Properties of FR198248

Property	Value
Appearance	Colorless needles
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>5</sub>
Molecular Weight	198.17 g/mol
Melting Point	185-187 °C
Optical Rotation	[α] <sub>D</sub> <sup>25</sup> +28° (c 0.5, MeOH)
UV (MeOH) λ <sub>max</sub> (log ε)	218 (4.16), 298 (3.68) nm
IR (KBr) ν <sub>max</sub>	3350, 1610, 1500, 1280, 1100 cm <sup>-1</sup>

## Protocols for Spectroscopic Analysis

### 1.2.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

- Purpose: To elucidate the carbon and proton framework of the molecule.
- Instrumentation: A standard NMR spectrometer (e.g., Bruker Avance 600 MHz).
- Protocol:
  - Dissolve approximately 5-10 mg of purified **FR198248** in a suitable deuterated solvent (e.g., DMSO-d<sub>6</sub> or Methanol-d<sub>4</sub>).
  - Transfer the solution to a 5 mm NMR tube.
  - Acquire <sup>1</sup>H NMR and <sup>13</sup>C NMR spectra.
  - Use Tetramethylsilane (TMS) as an internal standard.[3]
  - For further structural confirmation, 2D NMR experiments such as COSY, HSQC, and HMBC can be performed.

<sup>1</sup>H and <sup>13</sup>C NMR Spectroscopic Data of **FR198248** (in DMSO-d<sub>6</sub>)

Position	<sup>13</sup> C (ppm)	<sup>1</sup> H (ppm, mult., J in Hz)
1	98.5	6.05 (s)
3	65.1	4.85 (d, 12.0), 4.95 (d, 12.0)
3a	118.5	
4	145.1	
5	135.2	
6	140.8	
7	115.7	
7a	145.1	
4-CH <sub>3</sub>	8.2	1.95 (s)

### 1.2.2 Mass Spectrometry (MS)

- Purpose: To determine the molecular weight and elemental composition.
- Instrumentation: A high-resolution mass spectrometer (e.g., ESI-TOF).
- Protocol:
  - Prepare a dilute solution of **FR198248** in a suitable solvent (e.g., methanol or acetonitrile).
  - Infuse the sample directly into the electrospray ionization (ESI) source.
  - Acquire the mass spectrum in both positive and negative ion modes.
  - The high-resolution mass data can be used to confirm the elemental composition.

### 1.2.3 Infrared (IR) and Ultraviolet-Visible (UV-Vis) Spectroscopy

- Purpose: To identify functional groups and conjugated systems.
- Instrumentation: FT-IR spectrometer and UV-Vis spectrophotometer.

- Protocols:
  - IR Spectroscopy: Prepare a KBr pellet containing a small amount of **FR198248** and acquire the spectrum.
  - UV-Vis Spectroscopy: Dissolve **FR198248** in methanol and record the absorption spectrum.[\[4\]](#)

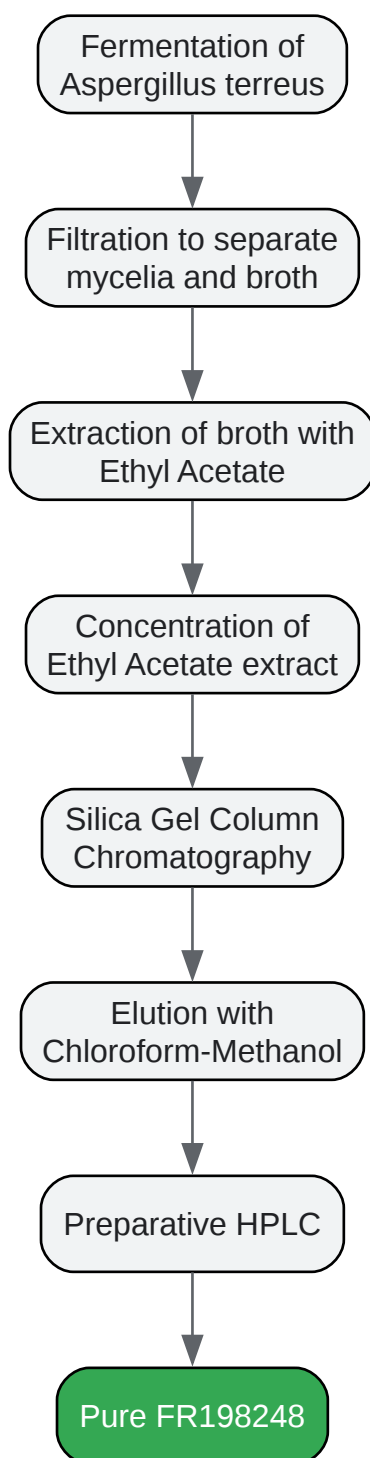
## Section 2: Isolation and Purification of FR198248

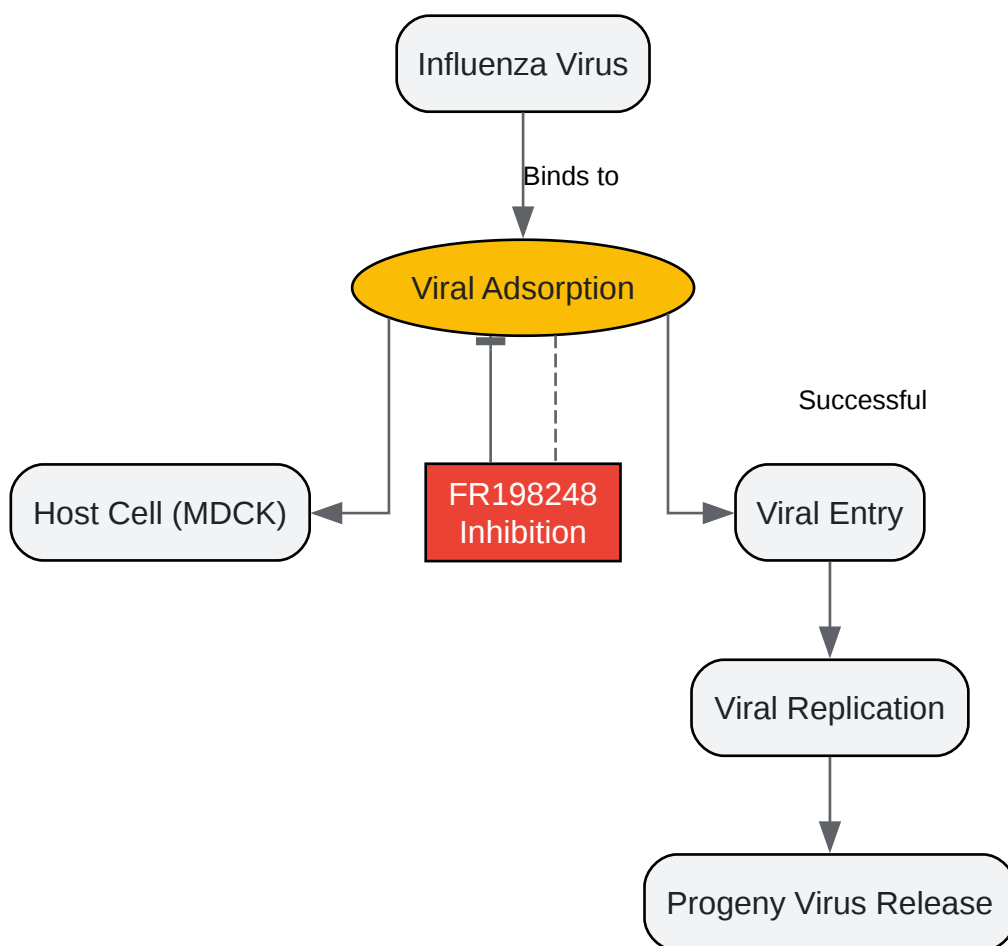
The following protocol details the fermentation of *Aspergillus terreus* and the subsequent isolation and purification of **FR198248**.

### Fermentation of *Aspergillus terreus*

- Organism: *Aspergillus terreus* No. 13830.
- Seed Culture Medium: Glucose (1%), Maltose (2%), Peptone (0.5%), Yeast Extract (0.5%), Corn Steep Liquor (0.5%),  $(\text{NH}_4)_2\text{SO}_4$  (0.2%),  $\text{CaCO}_3$  (0.2%). Adjust pH to 6.0 before sterilization.
- Production Medium: Soluble Starch (5%), Glycerol (1%), Pharmamedia (1%), Dried Yeast (0.5%),  $(\text{NH}_4)_2\text{SO}_4$  (0.2%),  $\text{K}_2\text{HPO}_4$  (0.1%),  $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$  (0.05%), Adekanol LG-109 (0.05%). Adjust pH to 6.5 before sterilization.
- Protocol:
  - Inoculate the seed culture medium with *Aspergillus terreus* and incubate at 25°C for 3 days on a rotary shaker.
  - Transfer the seed culture to the production medium.
  - Ferment for 7 days at 25°C with agitation.

### Isolation and Purification Workflow





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- 3. Spectroscopic properties (FT-IR, NMR and UV) and DFT studies of amodiaquine - PMC [pmc.ncbi.nlm.nih.gov]
- 4. solubilityofthings.com [solubilityofthings.com]
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